

# Personal protective equipment for handling Ethyl 4-hydroxycyclohexanecarboxylate

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## Compound of Interest

Compound Name: Ethyl 4-hydroxycyclohexanecarboxylate

Cat. No.: B153649

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## Essential Safety and Handling Guide for Ethyl 4-hydroxycyclohexanecarboxylate

This guide provides critical safety and logistical information for the handling, use, and disposal of **Ethyl 4-hydroxycyclohexanecarboxylate** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Personal Protective Equipment (PPE)

**Ethyl 4-hydroxycyclohexanecarboxylate** is classified with the following hazards:

- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

A Fisher Scientific Safety Data Sheet (SDS) states this chemical is not considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200)[2]. However, due to

the hazard statements from other sources, it is imperative to handle this chemical with appropriate caution and personal protective equipment.

The following table summarizes the required PPE for handling **Ethyl 4-hydroxycyclohexanecarboxylate**.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side-shields or goggles.	To prevent eye irritation from splashes or vapors.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact and irritation.
Skin and Body Protection	Laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.	To prevent respiratory tract irritation from inhalation of vapors.

## Operational Plan: Handling and Storage

### Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, to minimize inhalation exposure.
- Ensure an eyewash station and safety shower are readily accessible in the immediate work area<sup>[3]</sup>.

### Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) before handling the chemical.
- Don the appropriate PPE as specified in the table above.

- Avoid direct contact with skin, eyes, and clothing[2].
- Avoid inhalation of vapor or mist[2].
- Use only in a chemical fume hood.
- Keep the container tightly closed when not in use.
- Wash hands thoroughly after handling.

#### Storage Requirements:

- Store in a tightly closed container in a dry, cool, and well-ventilated area[2].
- Keep away from incompatible materials such as strong oxidizing agents.

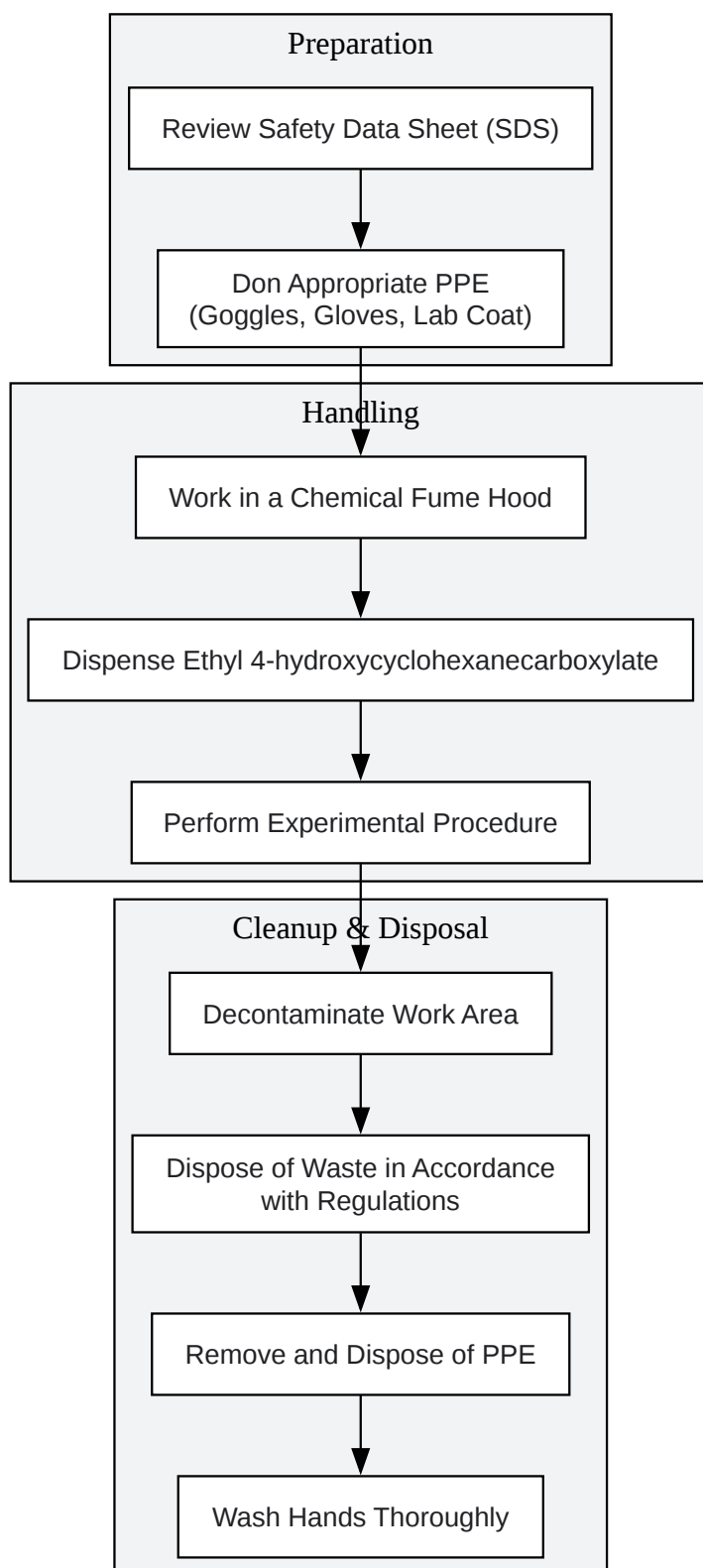
## Emergency Procedures

Emergency Situation	Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.
Spill	Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.

## Disposal Plan

Dispose of waste chemical and contaminated materials in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter drains or waterways.

## Experimental Workflow for Handling Ethyl 4-hydroxycyclohexanecarboxylate



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Caption: Workflow for the safe handling of **Ethyl 4-hydroxycyclohexanecarboxylate**.

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## References

- 1. Ethyl 4-hydroxycyclohexanecarboxylate | C<sub>9</sub>H<sub>16</sub>O<sub>3</sub> | CID 86973 - PubChem [pubchem.ncbi.nlm.nih.gov]
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